

How to store Ac-IEPD-CHO stock solutions long-term

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Compound of Interest

Compound Name: Ac-IEPD-CHO

Cat. No.: B12371799

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Technical Support Center: Ac-IEPD-CHO

This technical support guide provides detailed information on the long-term storage and handling of **Ac-IEPD-CHO**, a reversible granzyme B and caspase-8 inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for reconstituting **Ac-IEPD-CHO**?

A1: **Ac-IEPD-CHO** is soluble in DMSO. For optimal results, it is recommended to use newly opened, hygroscopic DMSO, as it can significantly impact the solubility of the product.[\[1\]](#)[\[2\]](#)

Q2: What is the best way to store the **Ac-IEPD-CHO** stock solution for long-term use?

A2: For long-term storage, it is recommended to store the stock solution at -80°C.[\[1\]](#)[\[3\]](#) At this temperature, the solution is stable for up to 6 months.[\[1\]](#)[\[3\]](#) For shorter-term storage, -20°C is acceptable for up to 1 month.[\[1\]](#)[\[3\]](#)[\[4\]](#)

Q3: Can I subject my **Ac-IEPD-CHO** stock solution to repeated freeze-thaw cycles?

A3: It is strongly advised to avoid repeated freeze-thaw cycles as this can lead to product inactivation.[\[1\]](#)[\[2\]](#)[\[3\]](#) Once the powder is reconstituted, it should be aliquoted into single-use volumes to prevent degradation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Q4: How should I store the lyophilized **Ac-IEPD-CHO** powder?

A4: The lyophilized powder should be stored under desiccating conditions at -20°C for up to 12 months.

Troubleshooting Guide

Issue 1: I am having trouble dissolving the **Ac-IEPD-CHO**.

- Solution: Ensure you are using a high-quality, newly opened DMSO.[\[1\]](#)[\[2\]](#) The presence of water in DMSO can reduce the solubility of **Ac-IEPD-CHO**. Gentle warming or brief sonication (ultrasonic bath) may also aid in dissolution.[\[1\]](#)[\[2\]](#)

Issue 2: I am observing reduced inhibitor activity in my experiments.

- Solution 1 (Improper Storage): Verify that the stock solution has been stored at the correct temperature and for the recommended duration. Exceeding the storage time or storing at a higher temperature can lead to degradation of the inhibitor. Refer to the storage data table below.
- Solution 2 (Freeze-Thaw Cycles): If the stock solution has been subjected to multiple freeze-thaw cycles, its activity may be compromised.[\[1\]](#)[\[2\]](#)[\[3\]](#) It is recommended to use a fresh aliquot for your experiments.
- Solution 3 (Solvent Quality): The quality of the DMSO used for reconstitution can affect the stability and activity of the inhibitor. Always use fresh, anhydrous DMSO.[\[1\]](#)[\[2\]](#)

Data Presentation

Table 1: Storage Conditions for **Ac-IEPD-CHO** Stock Solutions

Storage Temperature	Recommended Solvent	Stability Duration	Key Recommendations
-80°C	DMSO	Up to 6 months[1][3]	Ideal for long-term storage. Aliquot to avoid freeze-thaw cycles.[1][3]
-20°C	DMSO	Up to 1 month[1][3][4]	Suitable for short-term storage. Aliquot to avoid freeze-thaw cycles.[1][3]

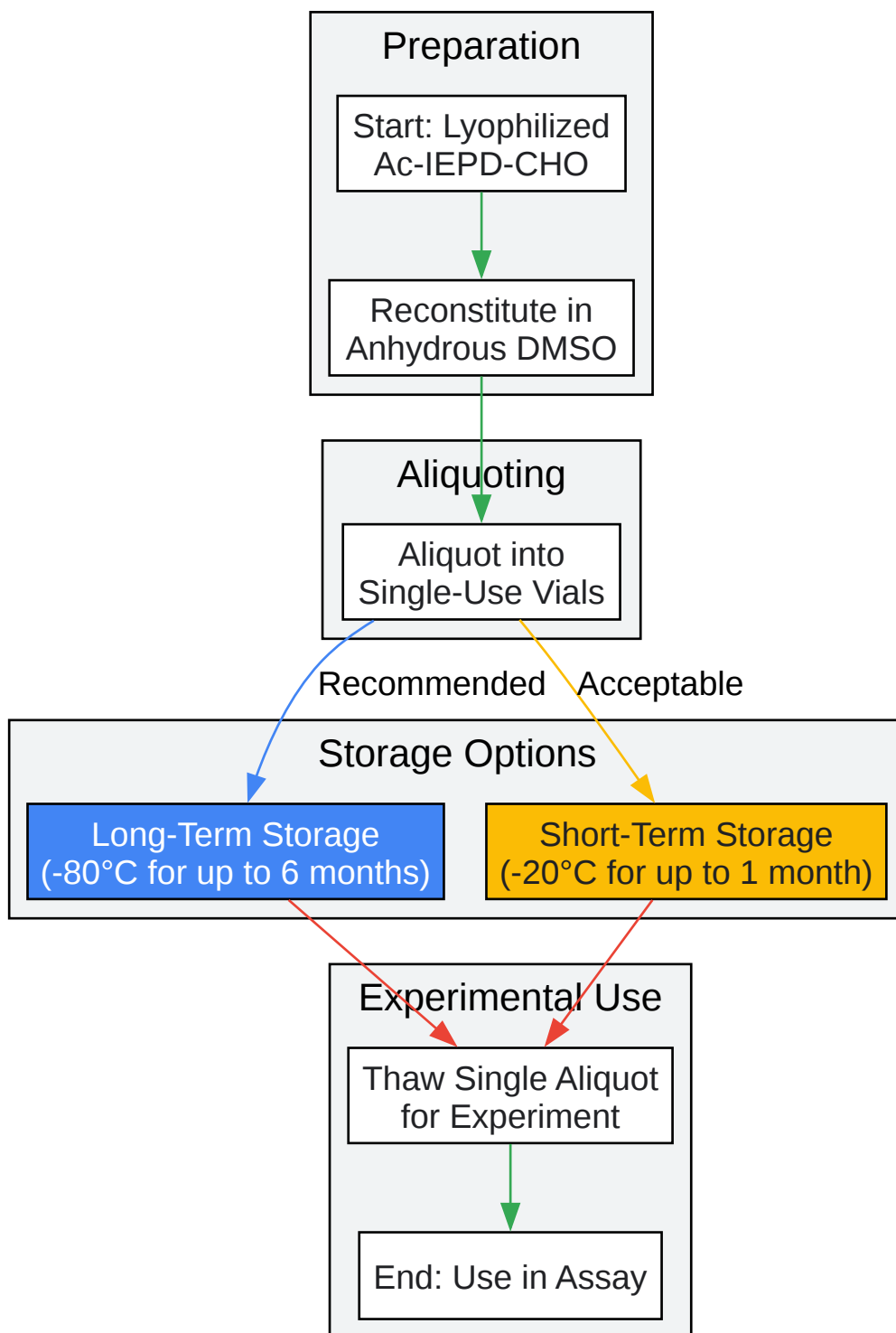
Experimental Protocols

Protocol 1: Reconstitution of **Ac-IEPD-CHO**

- Bring the lyophilized **Ac-IEPD-CHO** vial to room temperature before opening.
- Add the appropriate volume of fresh, anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).
- Gently vortex or sonicate the vial to ensure the peptide is fully dissolved.
- Once dissolved, immediately aliquot the stock solution into single-use, tightly sealed vials.
- Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

Mandatory Visualization

Workflow for Long-Term Storage of Ac-IEPD-CHO



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Caption: Workflow for the proper storage and handling of **Ac-IEPD-CHO** stock solutions.

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